

An In-depth Technical Guide to the Chemical Synthesis of Mefenidramium Metilsulfate

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Compound of Interest

Compound Name: Mefenidramium

CAS No.: 29869-74-7

Cat. No.: B16105613

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Introduction

Mefenidramium metilsulfate is a quaternary ammonium compound recognized for its therapeutic action as a topical antihistamine.^[1] Its pharmacological activity stems from its ability to act as a competitive antagonist at histamine H1 receptors, thereby mitigating the effects of histamine in the skin and alleviating symptoms of local allergic reactions such as itching and swelling.^{[1][2]} The synthesis of **Mefenidramium** metilsulfate is primarily achieved through the quaternization of 2-(diphenylmethoxy)-N,N-dimethylethanamine, a process known as the Menshutkin reaction.^{[3][4]} This guide provides a comprehensive overview of the chemical synthesis pathway, including detailed experimental protocols, quantitative data, and a visual representation of the synthetic route.

Core Synthesis Pathway

The synthesis of **Mefenidramium** metilsulfate is a two-step process that begins with the preparation of the precursor, 2-(diphenylmethoxy)-N,N-dimethylethanamine (the free base of

diphenhydramine), from its hydrochloride salt. This is followed by the quaternization of the resulting tertiary amine with dimethyl sulfate to yield the final product.[4]

The overall reaction is a bimolecular nucleophilic substitution (SN2), where the lone pair of electrons on the nitrogen atom of 2-(diphenylmethoxy)-N,N-dimethylethanamine attacks the electrophilic methyl group of dimethyl sulfate.[5] This results in the formation of the **Mefenidramium** cation and the displacement of the methyl sulfate anion, which serves as the counter-ion.[3]

Quantitative Data

The following tables summarize the key quantitative data for the compounds involved in the synthesis of **Mefenidramium** metilsulfate.

Table 1: Physicochemical Properties of Reactants and Products

Compound	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
Diphenhydramine Hydrochloride	2-(diphenylmethoxy)-N,N-dimethylethanamine hydrochloride	147-24-0	C ₁₇ H ₂₂ ClNO	291.82[6]	168-172[7]	White crystalline powder[7]
2-(diphenylmethoxy)-N,N-dimethylethanamine	2-(diphenylmethoxy)-N,N-dimethylethanamine	58-73-1	C ₁₇ H ₂₁ NO	255.35[8]	Not widely reported	Assumed to be an oil or low-melting solid
Dimethyl Sulfate	Dimethyl sulfate	77-78-1	C ₂ H ₆ O ₄ S	126.13	-32	Oily liquid
Mefenidramium Metilsulfate	2-benzhydryloxyethyl(trimethyl)azanium;methyl sulfate	4858-60-0	C ₁₉ H ₂₇ NO ₅ S	381.49[3]	135-136[3][9]	Solid powder[3]

Table 2: Elemental Analysis of **Mefenidramium** Metilsulfate

Element	Carbon (C)	Hydrogen (H)	Nitrogen (N)	Oxygen (O)	Sulfur (S)
Theoretical %	59.82	7.13	3.67	20.97	8.40
Data sourced from BenchChem[3]					

Note on Reaction Yields and Spectral Data: Detailed quantitative data on reaction yields and specific spectral data (^1H NMR, ^{13}C NMR, IR) for **Mefenidramium** metilsulfate and its precursor are not extensively available in publicly accessible literature.[4] The following experimental protocols are based on generalized procedures for analogous reactions. Researchers should perform optimization studies to determine the ideal conditions and expected yields for this specific synthesis.

Experimental Protocols

Step 1: Synthesis of 2-(diphenylmethoxy)-N,N-dimethylethanamine (Diphenhydramine Free Base)

This procedure describes the neutralization of diphenhydramine hydrochloride to its free base form.

Materials:

- Diphenhydramine hydrochloride
- Potassium carbonate
- Deionized water
- Benzene (or a suitable alternative organic solvent like diethyl ether or ethyl acetate)
- Anhydrous calcium chloride (or another suitable drying agent like anhydrous sodium sulfate)

Procedure:

- Dissolve 0.01 mol of diphenhydramine hydrochloride in 20 mL of deionized water in a separatory funnel.[4]
- Prepare a solution of potassium carbonate in water and add it dropwise to the diphenhydramine hydrochloride solution with gentle swirling until the pH of the aqueous solution reaches 9.[4]
- Perform a liquid-liquid extraction of the aqueous solution with three 20 mL portions of benzene.[4]
- Combine the organic extracts in a clean Erlenmeyer flask.[4]
- Dry the combined organic extracts over anhydrous calcium chloride for a minimum of 12 hours.[4]
- Decant or filter the dried organic solution to remove the drying agent.
- Remove the solvent by simple distillation or under reduced pressure using a rotary evaporator to yield the 2-(diphenylmethoxy)-N,N-dimethylethanamine free base.[4]

Step 2: Synthesis of **Mefenidramium** Metilsulfate

This procedure details the quaternization of 2-(diphenylmethoxy)-N,N-dimethylethanamine with dimethyl sulfate.

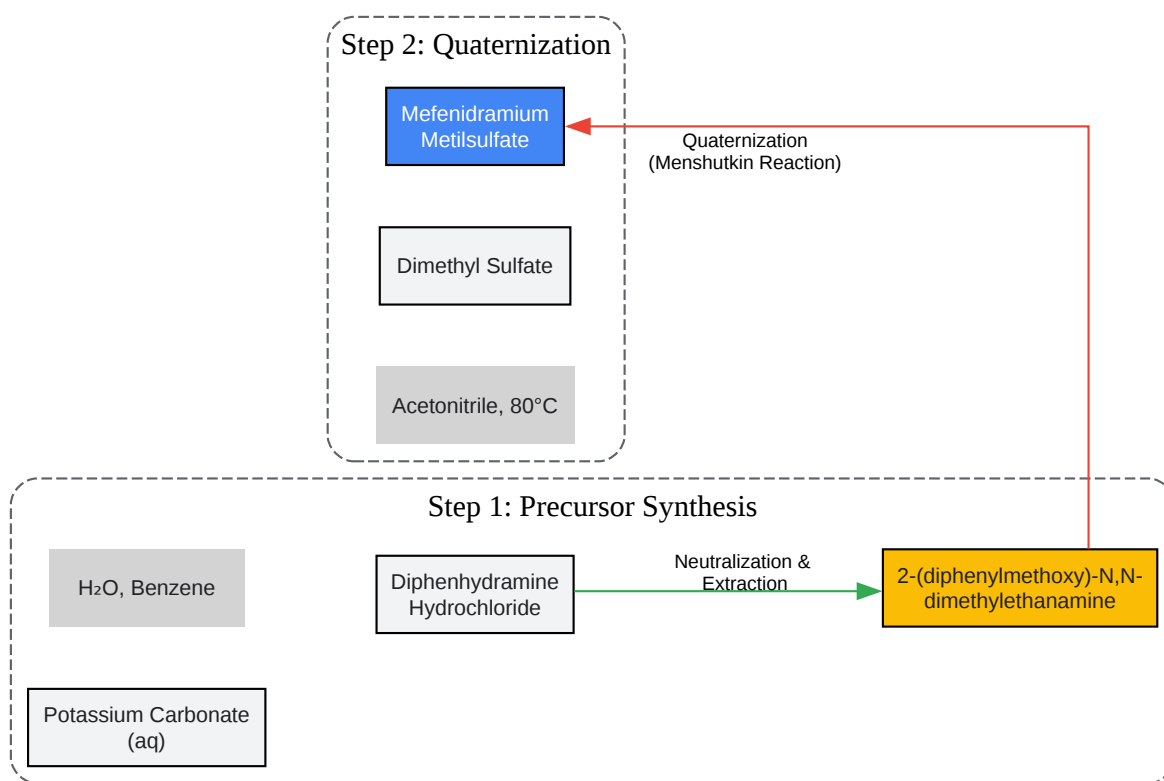
Materials:

- 2-(diphenylmethoxy)-N,N-dimethylethanamine
- Dimethyl sulfate (Caution: Highly toxic and corrosive. Handle with extreme care in a fume hood with appropriate personal protective equipment).[5]
- Anhydrous acetonitrile
- Anhydrous diethyl ether

Procedure:

- Set up a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet.[5]
- Charge the flask with 1.05 equivalents of 2-(diphenylmethoxy)-N,N-dimethylethanamine and anhydrous acetonitrile.[5]
- Commence stirring and gently heat the mixture to 80°C.[5]
- Slowly add 1.0 equivalent of dimethyl sulfate to the reaction mixture.
- Maintain the reaction mixture at 80°C and monitor the progress of the reaction using an appropriate technique such as Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the flask to room temperature.[5]
- Slowly add anhydrous diethyl ether to the stirred solution until a white precipitate forms.[5]
- To maximize precipitation, cool the mixture in an ice bath for 30 minutes.[5]
- Collect the solid product by vacuum filtration, washing the precipitate with cold anhydrous diethyl ether.[5]
- Dry the collected solid under vacuum to obtain crude **Mefenidramium** metilsulfate.
- For further purification, the crude product can be recrystallized from a suitable solvent system, such as an isopropanol/diethyl ether mixture.[5]

Mandatory Visualization



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Caption: Chemical synthesis pathway of **Mefenidramium** metilsulfate.

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